

What are the chemical properties of Bis(2-aminoacetoxy)copper?

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Compound of Interest

Compound Name: *Bis(2-aminoacetoxy)copper*

Cat. No.: *B075891*

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An In-depth Technical Guide to the Chemical Properties of **Bis(2-aminoacetoxy)copper**

Introduction

Bis(2-aminoacetoxy)copper, more commonly known as copper(II) glycinate or bis(glycinato)copper(II), is a coordination complex with the chemical formula $[\text{Cu}(\text{C}_2\text{H}_4\text{NO}_2)_2]$. This compound is of significant interest in various fields, including its application as a source of dietary copper in animal feeds, a catalyst, and in electroplating baths.[1][2][3] It exists in several forms, including anhydrous and hydrated (monohydrate and dihydrate) states, as well as cis and trans geometric isomers.[1][4] This guide provides a detailed overview of its chemical properties, experimental protocols for its synthesis and analysis, and visualizations of its structural and reactive characteristics.

Chemical and Physical Properties

Bis(2-aminoacetoxy)copper is a blue solid, with the appearance varying from light blue powdery crystals for the dihydrate to deep-blue needles for the monohydrate.[2][4][5] The compound is generally soluble in water, forming basic solutions with a pH greater than 7.0.[4][5] It is slightly soluble in alcohol and insoluble in hydrocarbons, ethers, and ketones.[2][3]

Quantitative Data Summary

The key physical and chemical properties of **Bis(2-aminoacetoxy)copper** are summarized in the table below.

Property	Value	Notes
Molecular Formula	C ₄ H ₈ CuN ₂ O ₄	Anhydrous form[6]
C ₄ H ₁₀ CuN ₂ O ₅	Monohydrate form[7]	
Molecular Weight	211.66 g/mol	Anhydrous form[6]
229.68 g/mol	Monohydrate form[7]	
Melting Point	Decomposes	Chars at 213°C[2][8], Decomposes at 212°C[1] or 228°C[8][9]
Boiling Point	240.9 °C at 760 mmHg	[2]
Flash Point	99.5 °C	[2]
Water Solubility	0.18 g/100 g (0 °C)	[1]
0.52 g/100 g (25 °C)	[1][10]	
Appearance	Blue, triboluminescent crystals	[2][3]
Deep-blue needles (monohydrate)	[4][5]	
Light blue powder (dihydrate)	[4][5]	
Storage Temperature	Room temperature, under inert gas	[11]

Structural Information

Bis(glycinato)copper(II) is a coordination complex where two glycinate ligands bind to a central copper(II) ion. The structure is generally a distorted octahedron, with two bidentate glycine ligands coordinating to the copper ion in the equatorial plane.[12] In aqueous solutions, the axial positions are occupied by two water molecules.[12] The complex can exist as two geometric isomers, cis and trans, due to the unsymmetrical nature of the glycinate ligand.[1] The cis isomer is the kinetically favored product, while the trans isomer is thermodynamically more stable.[13]

Coordination Structure Diagram

Caption: Coordination of a central Copper(II) ion with two bidentate glycinate ligands.

Experimental Protocols

Synthesis of cis-Bis(glycinato)copper(II) Monohydrate

This protocol describes the kinetically favored synthesis of the cis isomer.

Materials:

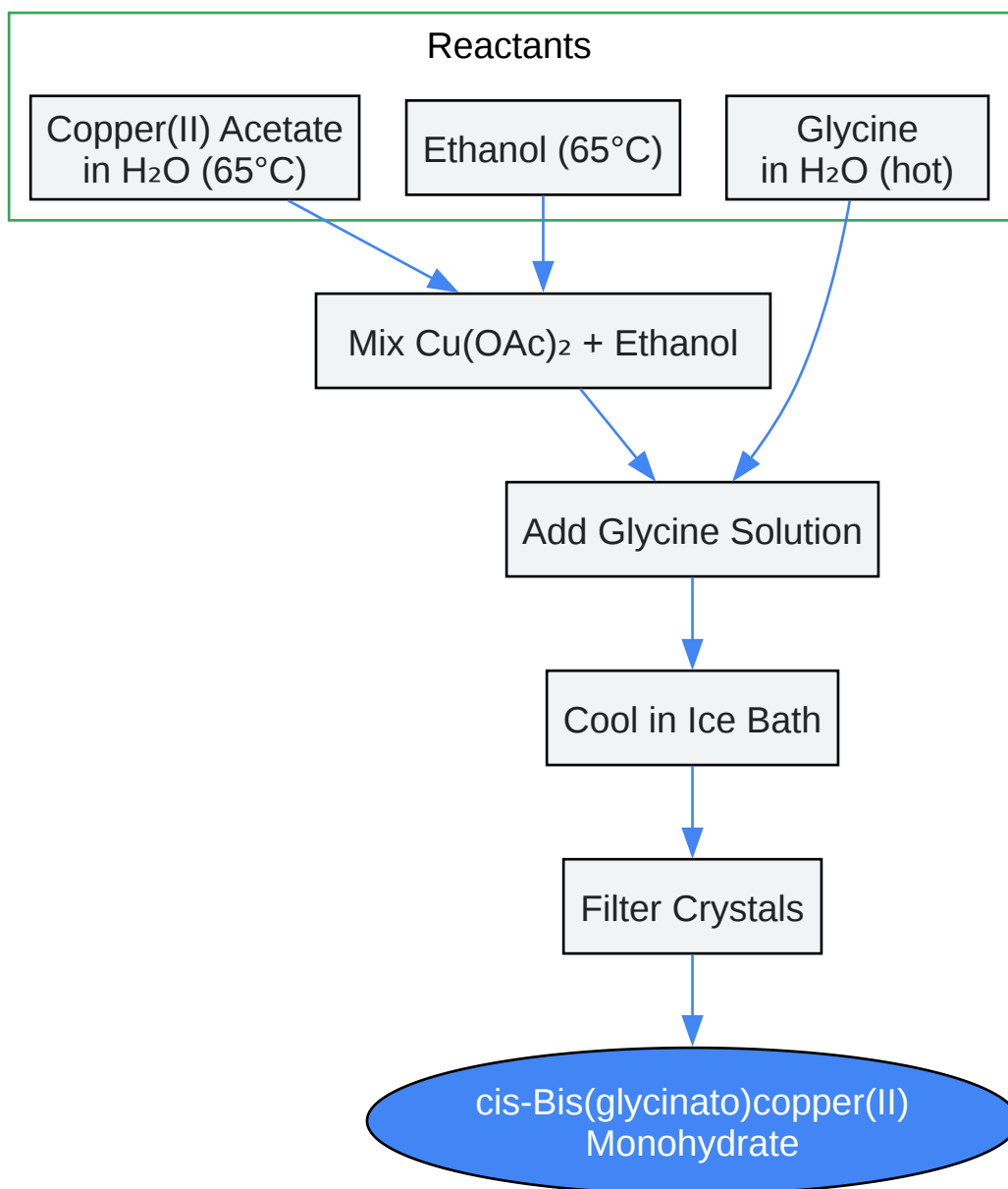
- Copper(II) acetate monohydrate ($\text{Cu}(\text{CH}_3\text{COO})_2 \cdot \text{H}_2\text{O}$)
- Glycine ($\text{H}_2\text{NCH}_2\text{COOH}$)
- Ethanol
- Deionized water

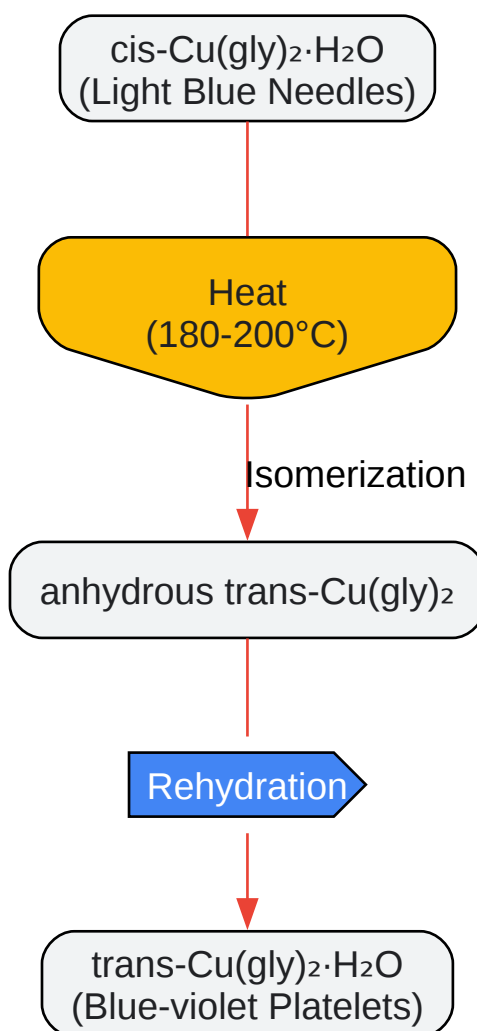
Procedure:[\[14\]](#)

- Prepare a hot water bath and maintain it at 65 °C.
- In a 250 mL conical flask, dissolve 2.0 g (0.01 mol) of copper(II) acetate monohydrate in 25 mL of water. Place the flask in the water bath and stir until the solid is completely dissolved.
- In a separate 100 mL conical flask, dissolve 1.5 g (0.02 mol) of glycine in 25 mL of water.
- Warm 25 mL of ethanol in another 100 mL conical flask in the water bath.
- Once the copper(II) acetate solution reaches 65 °C, add the warm ethanol to it.
- Add the hot glycine solution to the copper-ethanol mixture.
- Cool the resulting mixture in an ice bath. Light blue needles of $\text{cis-Cu}(\text{H}_2\text{NCH}_2\text{COO})_2 \cdot \text{H}_2\text{O}$ will crystallize.
- Filter the cold mixture using a fluted filter paper. Collect the solid crystals.

- Wash the crystals with a small amount of cold ethanol and allow them to dry.

Synthesis Workflow





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